

Technical Support Center: 2-Bromo-4-methoxynicotinic Acid Recrystallization & Troubleshooting Guide

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Compound of Interest

Compound Name: 2-Bromo-4-methoxynicotinic acid

Cat. No.: B7961463

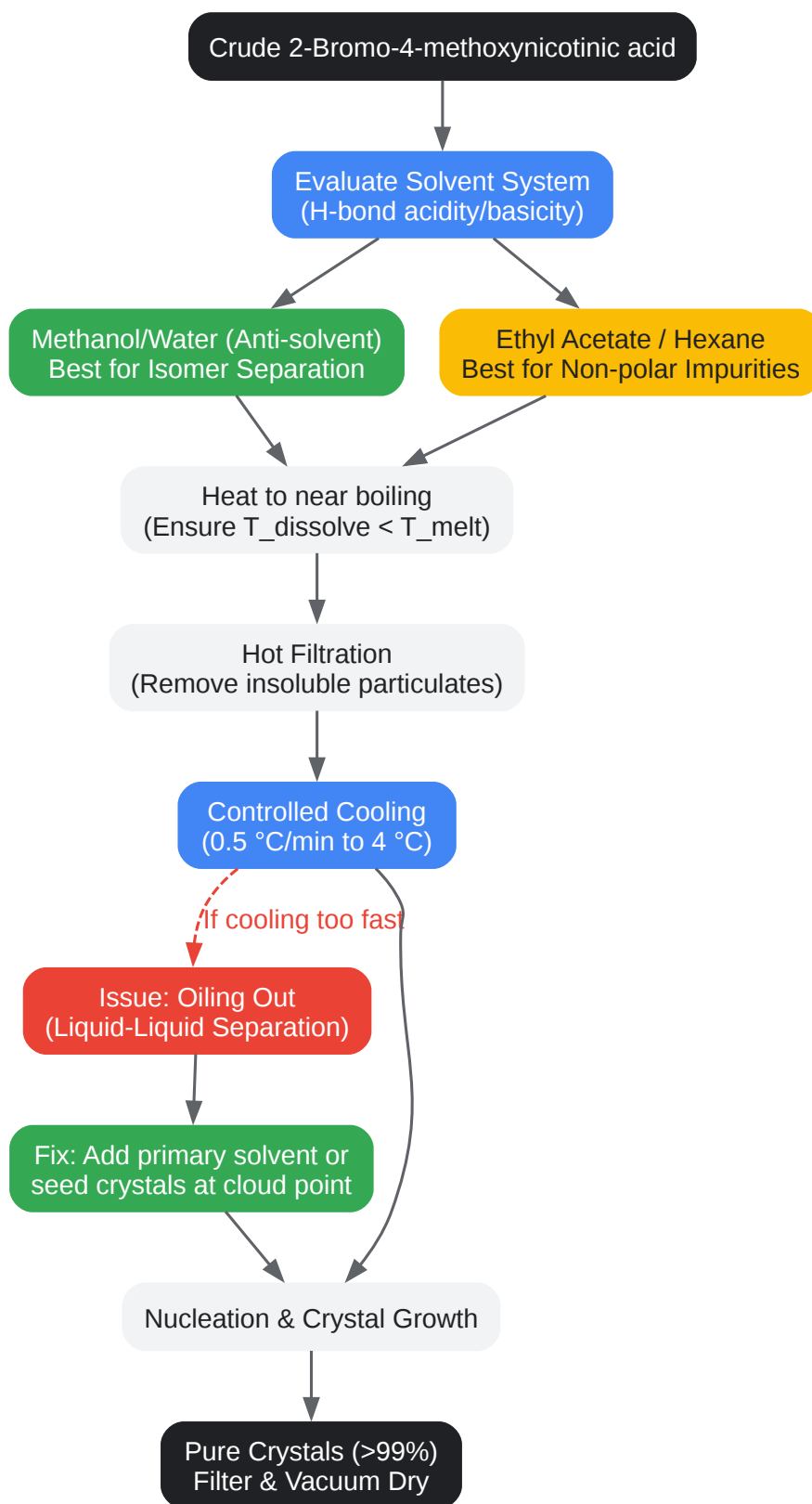
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Welcome to the Technical Support Center for **2-Bromo-4-methoxynicotinic acid** (CAS: 87853-67-6) [1]. Purifying halogenated nicotinic acid derivatives presents unique crystallographic challenges due to their strong intermolecular hydrogen-bonding networks and the frequent presence of regioisomer impurities.

This guide is designed for researchers and drug development professionals. It provides field-proven, self-validating protocols and troubleshooting logic to ensure high-yield, >99% purity recrystallization.

Recrystallization Workflow & Logic

The following decision tree illustrates the thermodynamic and kinetic pathways for successful recrystallization, highlighting critical intervention points for common failures like "oiling out."



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Fig 1: Recrystallization workflow and troubleshooting logic for halogenated nicotinic acids.

Solvent Selection Data

The solubility of halogenated nicotinic acids is dictated by hydrogen bond acidity (α) and basicity (β) rather than simple dielectric polarity [2]. The table below summarizes the extrapolated solubility parameters to guide your solvent selection.

Solvent System	Relative Solubility	H-Bonding Characteristic	Primary Utility in Workflow
NMP / DMF	Very High	Strong H-bond basicity (β)	Initial dissolution of highly impure crude; poor recovery upon cooling.
Ethyl Acetate	High	Moderate dipolarity (π^*)	Good primary solvent; requires a non-polar antisolvent (e.g., hexane).
Methanol	Moderate	Protic, H-bond acidity (α)	Excellent for separating regioisomers via controlled cooling gradients.
Water	Very Low	Strong H-bond network	Ideal antisolvent to pair with Methanol or Ethanol to force nucleation.
Cyclohexane	Very Low	Non-polar	Antisolvent for Ethyl Acetate systems; prone to causing oiling out.

Step-by-Step Methodology: Methanol/Water Anti-Solvent Protocol

Scientific Rationale: This protocol utilizes methanol's protic nature to disrupt the strong intermolecular hydrogen bonding of the carboxylic acid and methoxy groups. Water acts as an anti-solvent to precisely control the supersaturation boundary and force nucleation.

Self-Validating Protocol:

- **Initial Dissolution:** Suspend 1.0 g of crude **2-Bromo-4-methoxynicotinic acid** in 5.0 mL of methanol in a round-bottom flask. Heat to 60 °C under constant stirring and reflux.
- **Saturation Check (Self-Validation):** Observe the solution after 10 minutes at 60 °C.
 - **Validation:** If the solution remains turbid, it indicates incomplete solvation or the presence of insoluble inorganic salts. Add methanol in 0.5 mL increments until complete clarity is achieved. If clarity is not achieved after reaching 10 mL total volume, perform a hot gravity filtration to remove insoluble impurities.
- **Anti-Solvent Addition:** Dropwise, add deionized water (pre-heated to 60 °C) until the solution reaches the "cloud point" (the first sign of persistent opalescence). Immediately add exactly 0.2 mL of methanol to regain a clear solution.
 - **Causality:** This establishes the exact thermodynamic boundary of supersaturation, ensuring the system is primed for nucleation upon cooling.
- **Controlled Nucleation:** Remove the heat source. Allow the flask to cool ambiently to room temperature (approx. 20–25 °C) at a rate of ~0.5 °C/min. Do not agitate.
 - **Causality:** Slow, undisturbed cooling favors the growth of a stable, highly ordered crystal lattice, which structurally excludes regioisomer impurities.
- **Maturation and Harvesting:** Once primary crystals have formed, transfer the flask to an ice bath (0–4 °C) for 2 hours to depress solubility and maximize yield. Filter via a Büchner funnel, wash the filter cake with 2 mL of ice-cold 10% methanol/water, and dry under vacuum at 45 °C to a constant weight.

Troubleshooting Guides & FAQs

Q1: Why does my compound "oil out" (form a separate liquid phase) instead of crystallizing, and how do I prevent it? A1:Causality: "Oiling out" (liquid-liquid phase separation) occurs when the supersaturation limit is breached at a temperature above the melting point of the solute-solvent aggregate. For **2-Bromo-4-methoxynicotinic acid**, strong intermolecular hydrogen bonding between the carboxylic acid (-COOH) and the pyridine nitrogen can cause the molecules to form metastable, amorphous liquid aggregates rather than ordered solid crystals. Troubleshooting: If you observe oiling out, reheat the mixture until it forms a single clear phase. Add 10–15% more of the primary solvent (methanol) to lower the saturation temperature below the oiling point. Alternatively, introduce a microscopic seed crystal exactly at the cloud point to bypass the high activation energy of primary nucleation and force solid-liquid separation.

Q2: My crude batch contains regioisomers (e.g., 6-bromo-4-methoxynicotinic acid). Which solvent system provides the best thermodynamic separation? A2:Causality: Regioisomers of substituted nicotinic acids possess distinct crystal lattice energies due to differing steric hindrance around the pyridine nitrogen and carboxylic acid. According to established industrial purification methods for halonicotinic acids [3], a methanol-water mixture is highly effective. The 2-bromo isomer has a steeper solubility-temperature gradient in methanol than the 6-bromo isomer. By carefully controlling the anti-solvent ratio and cooling rate (Step 4 of the protocol), the 2-bromo product crystallizes preferentially while the 6-bromo impurity remains solvated in the mother liquor.

Q3: How do the hydrogen bond acidity (α) and basicity (β) of the solvent dictate my recovery yield? A3:Causality: **2-Bromo-4-methoxynicotinic acid** acts as both a hydrogen bond donor (via the carboxylic acid) and an acceptor (via the pyridine nitrogen and methoxy oxygen). Solvents with high H-bond basicity (β), such as N-Methyl-2-pyrrolidone (NMP) or DMF, strongly solvate the carboxylic acid proton [2]. While this results in massive solubility (ideal for initial dissolution), it leads to poor recovery yields upon cooling because the solute-solvent bonds are too strong to be broken by simply lowering the temperature. Protic solvents like methanol (high H-bond acidity, α) offer a balanced solubility profile, ensuring both high purity and >80% recovery.

References

- Title: Solubility Determination of 2-Chloronicotinic Acid and Analysis of Solvent Effect Source: Journal of Chemical & Engineering Data (ACS Publications) URL:[\[Link\]](#)

- Title: Process for the production of pure white 2-chloronicotinic acid (US Patent 4144238A)
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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
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